

Solubility Profile of 2,5-Diaminotoluene: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Diaminotoluene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,5-Diaminotoluene** (2,5-TDA) and its sulfate salt in various solvents. This information is critical for a range of applications, from formulation development in the cosmetics and pharmaceutical industries to process design in chemical synthesis.

Executive Summary

2,5-Diaminotoluene, a key intermediate in the production of dyes and polymers, exhibits varied solubility depending on the solvent and whether it is in its free base or sulfate salt form. Generally, the free base is soluble in several organic solvents and moderately soluble in water. The sulfate salt, while also water-soluble, shows more limited solubility in organic media. This guide synthesizes available quantitative and qualitative data, outlines standard experimental protocols for solubility determination, and provides a workflow for assessing the solubility of similar aromatic amines.

Quantitative Solubility Data

The following tables summarize the known solubility data for **2,5-Diaminotoluene** and its sulfate salt. It is important to note that comprehensive temperature-dependent solubility data is not widely available in the public domain.

Table 1: Solubility of **2,5-Diaminotoluene** (Free Base)

Solvent	Solubility	Temperature (°C)
Water	~50 g/L[1]	20
Ethanol	Soluble[2][3][4][5]	Not Specified
Diethyl Ether	Soluble[2][3][4][5]	Not Specified
Benzene (hot)	Soluble[4][5]	Not Specified
Benzene (cold)	Slightly soluble[3]	Not Specified
Acetone	Moderately soluble[4]	Not Specified
Acetic Acid	Slightly soluble[2]	Not Specified

Table 2: Solubility of **2,5-Diaminotoluene Sulfate**

Solvent	Solubility	Temperature (°C)
Water	5.03 g/L[6]	20
Acetone/Water (1:1)	< 1 g/L[6]	Not Specified
Dimethyl Sulfoxide (DMSO)	5 - 15 g/L[6]	Not Specified
Ethanol	1 - 10 g/L[6]	Not Specified
Chloroform	Soluble[7]	Not Specified
Alcohol	Partially Soluble[7]	Not Specified

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **2,5-Diaminotoluene** are not readily available in published literature, standard methodologies for organic compounds can be adapted. The OECD Guideline for the Testing of Chemicals, Test No. 105 ("Water Solubility"), provides a widely accepted framework.[8][9][10][11] The following outlines a general experimental protocol based on the "shake-flask" method, suitable for compounds with solubility above 10^{-2} g/L.

Principle

A supersaturated solution of the test substance in a given solvent is prepared and allowed to equilibrate at a constant temperature. After equilibration, the concentration of the solute in the aqueous phase is determined by a suitable analytical method.

Materials and Apparatus

- Test Substance: **2,5-Diaminotoluene** (purity \geq 98%)
- Solvents: High-purity water (e.g., Milli-Q), and other organic solvents of analytical grade.
- Equipment:
 - Constant temperature water bath or incubator with shaker.
 - Centrifuge.
 - Analytical balance.
 - Volumetric flasks and pipettes.
 - pH meter.
 - Analytical instrument for quantification (e.g., HPLC-UV, GC-MS).

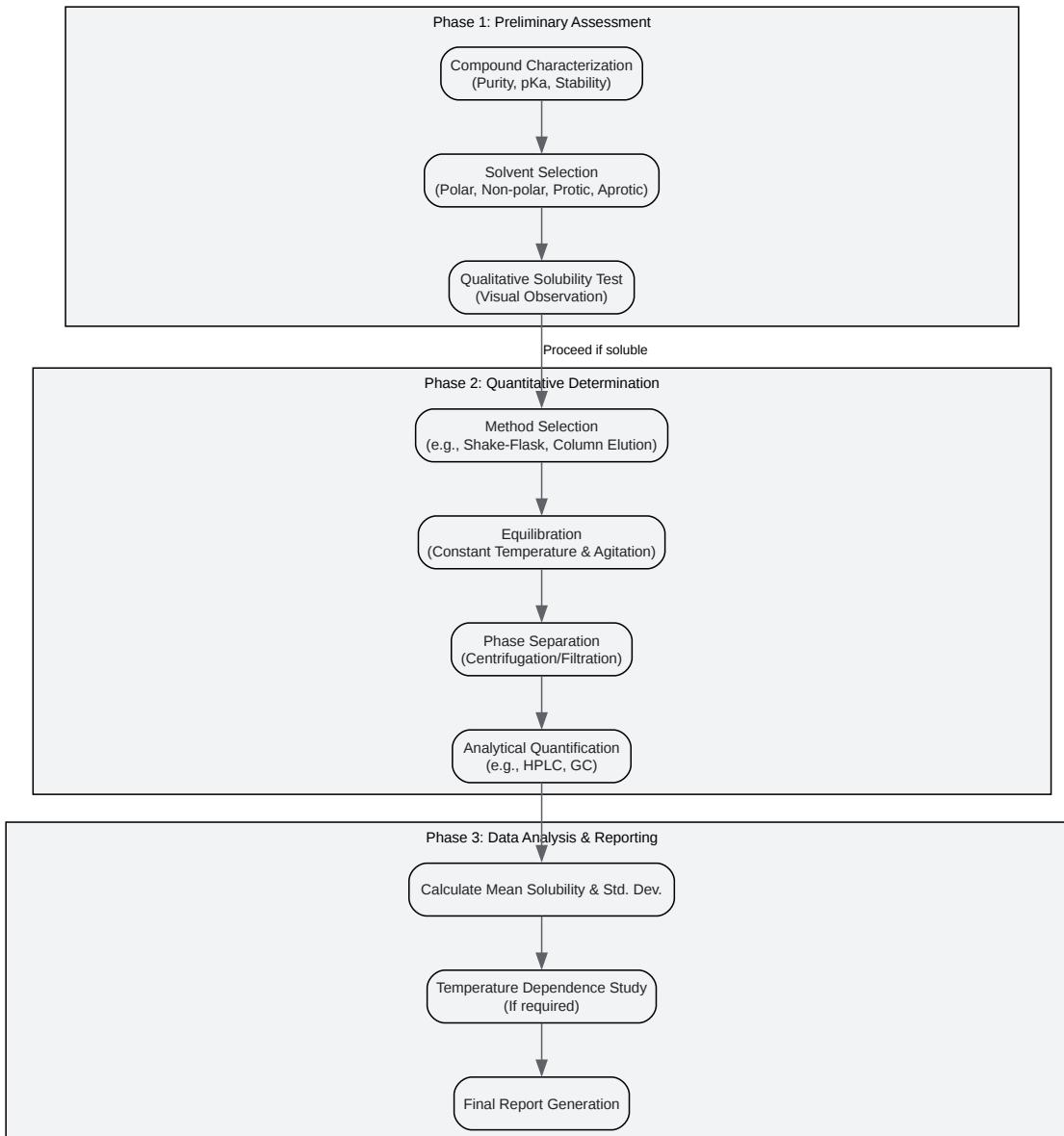
Procedure

- Preparation of Supersaturated Solution: Add an excess amount of **2,5-Diaminotoluene** to a known volume of the solvent in a flask.
- Equilibration: Seal the flask and agitate it in a constant temperature bath for a sufficient period to reach equilibrium. A preliminary test should be conducted to determine the time required to reach equilibrium (e.g., 24-48 hours).
- Phase Separation: After equilibration, cease agitation and allow the solution to stand at the same constant temperature to allow for the separation of undissolved solid. Centrifugation at the same temperature can be used to facilitate this separation.

- Sampling: Carefully withdraw an aliquot of the clear supernatant.
- Quantification: Analyze the concentration of **2,5-Diaminotoluene** in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Replicate and Report: The experiment should be performed in at least triplicate. The final solubility is reported as the mean concentration with the standard deviation.

Experimental Workflow and Logical Relationships

The determination of solubility is a critical step in the characterization of a chemical compound. The following diagram illustrates a general workflow for assessing the solubility of an aromatic amine like **2,5-Diaminotoluene**.



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Caption: General workflow for determining the solubility of an organic compound.

Signaling Pathways and Broader Context

Currently, there is no direct evidence in the scientific literature linking the solubility of **2,5-Diaminotoluene** to specific signaling pathways in a biological context. Its primary relevance in drug development is as a potential impurity or a starting material in the synthesis of active pharmaceutical ingredients. In the context of toxicology, its absorption and bioavailability are influenced by its solubility, which can, in turn, affect its potential to interact with biological systems. However, a detailed molecular-level understanding of these interactions is not yet established.

Conclusion

This guide provides a summary of the available solubility data for **2,5-Diaminotoluene** and its sulfate salt, along with a standardized protocol for its determination. While the provided data offers a valuable starting point, further research is needed to establish a more comprehensive, temperature-dependent solubility profile in a wider range of solvents. Such data would be invaluable for optimizing its use in various industrial and research applications. Researchers are encouraged to adapt the outlined experimental workflow to generate more detailed solubility data for this and other structurally related compounds.

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